

Proper Disposal Procedures for 5-Hydroxymethyldeoxycytidylic Acid (5-hmdCMP)

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 5-Hydroxymethyldeoxycytidylic acid

CAS No.: 13009-95-5

Cat. No.: B3365961

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Executive Summary: Immediate Action Guide

Status: **5-Hydroxymethyldeoxycytidylic acid** (5-hmdCMP) is generally classified as non-hazardous under GHS standards for pure substances.^[1] However, as a bioactive nucleotide derivative used in epigenetic research, it must be handled with standard laboratory hygiene and disposed of according to its solvent matrix and biological context.

Critical Do's and Don'ts:

- DO segregate based on the matrix (aqueous, organic solvent, or biological).
- DO treat any waste containing biological agents (e.g., viral vectors, cell lysates) as Biohazardous Waste, regardless of the chemical content.
- DO NOT dispose of stock solutions down the drain.^{[1][2]}
- DO NOT mix with strong oxidizing agents.^[1]

Chemical Profile & Hazard Assessment

Understanding the physicochemical properties of 5-hmdCMP is essential for selecting the correct disposal route. As a modified nucleotide, it poses little acute toxicity risk but is often dissolved in buffers or solvents that dictate the disposal method.

Table 1: Chemical & Hazard Summary

Property	Description
Chemical Name	5-Hydroxymethyldeoxycytidylic acid (5-hmdCMP)
Chemical Class	Nucleotide / Pyrimidine derivative
CAS Number	7226-77-9 (Nucleoside precursor ref); Specific nucleotide CAS varies by salt form. [1] [3]
GHS Classification	Not Classified as hazardous (OSHA HCS 2012 / EU CLP). [1]
Physical State	White to off-white powder (lyophilized) or aqueous solution. [1]
Stability	Stable at -20°C. Sensitive to strong oxidizers and enzymatic degradation. [1]
Primary Hazard	Low. [1] Potential respiratory/eye irritant (dust). [1] [4] [5]
EPA Waste Code	None (Not P-listed or U-listed). [1]

Scientific Context for Disposal

In epigenetic research, 5-hmdCMP is often an intermediate in the TET-mediated demethylation pathway. Disposal protocols rarely deal with the pure powder alone; rather, they address:

- Unused Stock Solutions: High concentration, often in water or Tris-EDTA.[\[1\]](#)
- Reaction Mixtures: Low concentration, mixed with enzymes (TET proteins), co-factors (

-ketoglutarate), and iron (

).[1]

- Analytical Waste: Mixed with methanol or acetonitrile (LC-MS effluents).[1]

Pre-Disposal Protocol: Segregation Strategy

Effective disposal relies on Source Segregation.[1] You must categorize the waste at the point of generation.[2]

A. Pure Chemical Waste (Stock Solutions/Powder)[1]

- Container: Amber glass or HDPE plastic.[1]
- Labeling: "Non-Hazardous Chemical Waste – 5-hmdCMP."
- Protocol: Collect in the lab's central solid/liquid chemical waste stream.

B. Biological Waste (Cell Culture/Enzymatic Assays)[1] [6][7]

- Context: If 5-hmdCMP was added to cell culture media or used with recombinant DNA/viral vectors.[1]
- Container: Red Biohazard Bag (Solids) or Bleach-compatible flask (Liquids).
- Protocol: Autoclave or chemical disinfection (10% bleach) is required before final disposal.[1]

C. Analytical Waste (HPLC/LC-MS)

- Context: Eluents containing organic solvents (Acetonitrile, Methanol).[1]
- Container: Flammable Solvent Waste Carboy.
- Protocol: Do not autoclave. Segregate as "Flammable Organic Waste." [1]

Step-by-Step Disposal Workflows

Protocol A: Disposal of Solid Waste (Expired Powder & Contaminated Consumables)

Scope: Expired lyophilized powder, pipette tips, spin columns.

- Personal Protective Equipment (PPE): Wear nitrile gloves, lab coat, and safety glasses.[\[1\]](#)[\[6\]](#)
- Containment:
 - Place expired vials directly into a transparent, sealable bag.
 - Place contaminated pipette tips/tubes into a rigid waste container (if chemically contaminated) or biohazard box (if biologicals present).[\[1\]](#)
- Labeling: Attach a hazardous waste tag. List constituents: "**5-Hydroxymethyldeoxycytidylic acid**, solid, <1g".[\[1\]](#)
- Disposal Action: Transfer to the institution's EHS (Environmental Health & Safety) chemical waste pickup area. Do not trash.

Protocol B: Disposal of Liquid Waste (Aqueous Buffers)

Scope: Unused stock solutions, reaction leftovers in TE or water.[\[1\]](#)

- pH Check: Ensure the solution pH is between 5 and 9. (Nucleotides are generally stable, but extreme pH should be neutralized).[\[1\]](#)
- Collection: Pour into a dedicated "Aqueous Chemical Waste" carboy.
 - Note: Even if non-hazardous, most research institutions prohibit drain disposal of research chemicals to prevent false positives in wastewater monitoring.
- Deactivation (Optional but Recommended): If the solution contains active enzymes (e.g., TET1/2), add bleach to a final concentration of 10% to denature proteins before adding to the chemical waste stream (check compatibility with EHS).

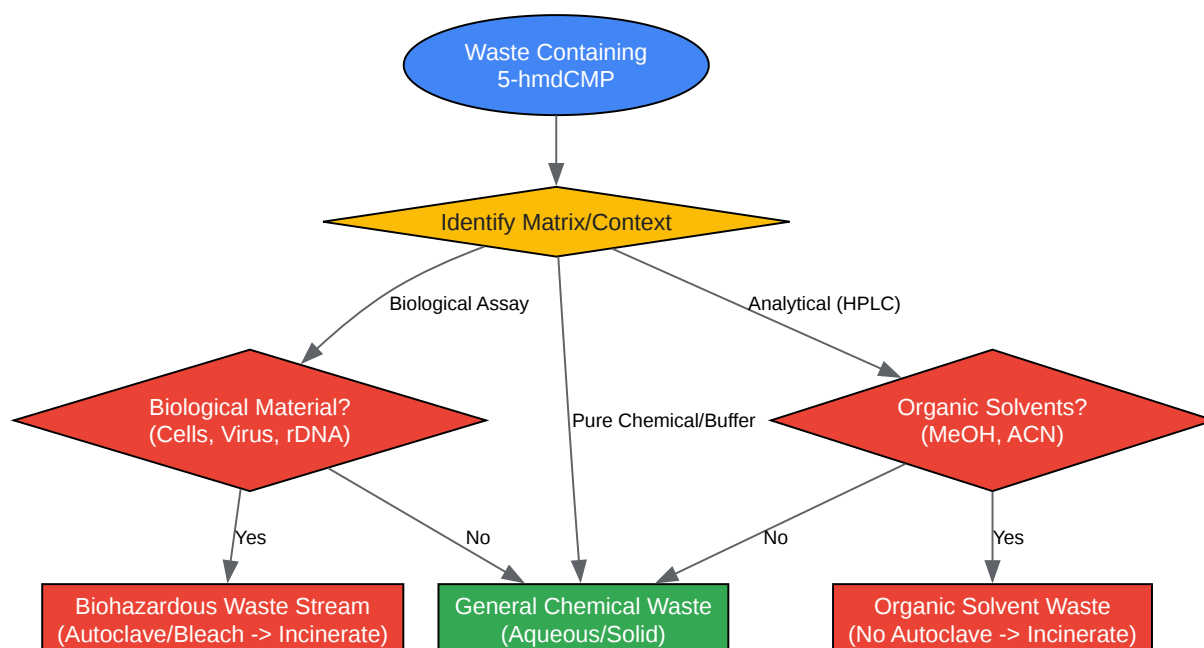
Protocol C: Disposal of Mixed Organic Waste (LC-MS Effluents)

Scope: Waste from HPLC or Mass Spec analysis containing Acetonitrile or Methanol.[1]

- Segregation: NEVER mix with bleach or acidic aqueous waste.[1]
- Collection: Collect in "Flammable/Organic Solvent" waste containers.
- Labeling: List all solvents (e.g., "Acetonitrile 50%, Water 50%, Trace 5-hmdCMP").
- Disposal Action: Incineration via licensed waste contractor.[1]

Visualizing the Decision Logic

The following decision tree illustrates the logic flow for determining the correct disposal stream based on the matrix.



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Figure 1: Decision tree for segregating 5-hmdCMP waste based on experimental context (Biological, Analytical, or Pure Chemical).

Regulatory Compliance & Documentation

While 5-hmdCMP is not a federally regulated hazardous waste (RCRA) in the US, "Cradle-to-Grave" liability applies to all laboratory waste.

- Safety Data Sheet (SDS): Maintain a current SDS for 5-hmdCMP in your digital or physical binder.^[1]
- Waste Tags: All containers must have a completed waste tag identifying the start date and contents.^[1]
- Local EHS: Always defer to your institution's specific chemical hygiene plan, as local municipalities may have stricter drain discharge limits than federal guidelines.^[1]

References

- National Institutes of Health (NIH). (2023).^[1] The NIH Drain Discharge Guide.^[1] Office of Research Services.^[1] Retrieved from [\[Link\]](#)
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